

An In-depth Technical Guide to AP301 (Solnatide)

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Compound of Interest

Compound Name: ATV2301

Cat. No.: B15567567

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Disclaimer: Initial searches for "**ATV2301**" did not yield any relevant results for a specific chemical compound. Based on the similarity of the identifier and the context of the query, this document focuses on the well-researched peptide AP301, also known as Solnatide. It is highly probable that "**ATV2301**" was a typographical error.

Introduction

AP301, commercially known as Solnatide, is a synthetic cyclic peptide that mimics the lectin-like domain of human Tumor Necrosis Factor-alpha (TNF- α).^{[1][2]} It is under development as a therapeutic agent for conditions characterized by pulmonary edema, such as Acute Respiratory Distress Syndrome (ARDS).^{[3][4][5]} AP301 has been shown to activate the epithelial sodium channel (ENaC), leading to enhanced alveolar liquid clearance. This document provides a comprehensive overview of the chemical structure, properties, mechanism of action, and experimental data related to AP301.

Chemical Structure and Properties

AP301 is a 17-amino acid cyclic peptide. The cyclization is achieved through a disulfide bridge between two cysteine residues. Its structure is based on the TIP (Tumor Necrosis Factor- α Inhibitory Peptide) domain of human TNF.

Table 1: Chemical and Physical Properties of AP301

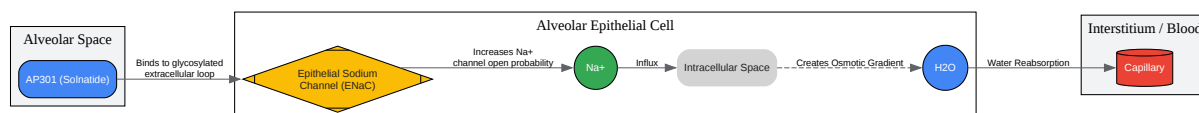
Property	Value	Reference
Amino Acid Sequence	Cyclo(CGQRETPEGAEAKPWYC)	
Molecular Formula	C ₈₂ H ₁₁₉ N ₂₃ O ₂₇ S ₂	
Molecular Weight	1923.1 g/mol	
Theoretical Average Molecular Mass	1923.1 Da	
Form	Synthetic cyclic peptide	
Solubility	Water soluble	

Mechanism of Action

AP301 exerts its therapeutic effect by activating the amiloride-sensitive epithelial sodium channel (ENaC) located on the apical membrane of alveolar epithelial cells. This activation leads to an increase in sodium ion transport from the alveolar space into the epithelial cells. The resulting osmotic gradient drives the reabsorption of water from the alveoli, thus resolving pulmonary edema. The interaction of AP301 with ENaC is dependent on the glycosylation of the extracellular loops of the channel.

Signaling Pathway for AP301-mediated ENaC Activation

The following diagram illustrates the proposed signaling pathway for AP301's action on alveolar epithelial cells.



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Caption: AP301 binds to and activates ENaC, leading to Na⁺ influx and subsequent water reabsorption.

Experimental Protocols

Whole-Cell Patch Clamp for ENaC Activity Measurement

This protocol is based on studies investigating the effect of AP301 on ENaC currents in various cell types, including A549 cells and primary alveolar type II cells.

Objective: To measure the effect of AP301 on amiloride-sensitive sodium currents through ENaC.

Methodology:

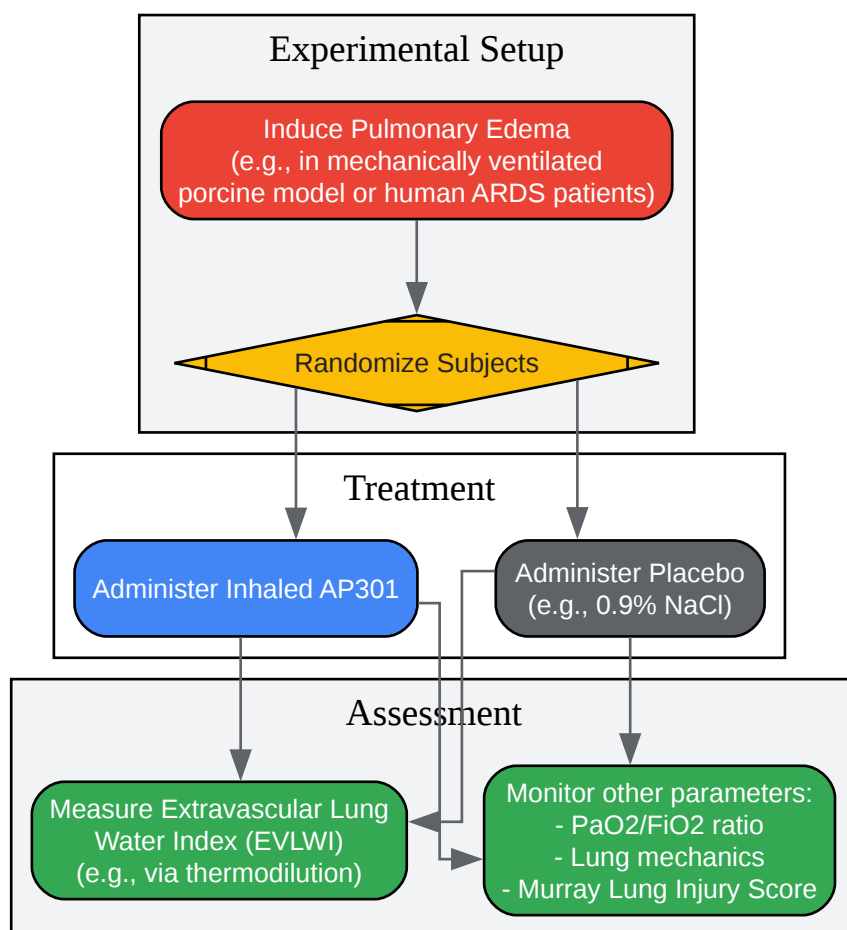
- **Cell Culture:** Culture human alveolar adenocarcinoma cells (A549) or isolate primary alveolar type II epithelial cells from animal models (e.g., rat, dog, pig).
- **Electrophysiology Setup:** Use a patch-clamp amplifier and data acquisition system. Pull patch pipettes from borosilicate glass to a resistance of 3-5 MΩ when filled with pipette solution.
- **Solutions:**
 - **Bath Solution (extracellular):** Contains (in mM): 145 NaCl, 1 CaCl₂, 2 MgCl₂, 10 HEPES, 10 Glucose; pH adjusted to 7.4 with NaOH.
 - **Pipette Solution (intracellular):** Contains (in mM): 135 CsCl, 10 NaCl, 2 MgCl₂, 10 HEPES, 10 EGTA; pH adjusted to 7.2 with CsOH.
- **Recording:**
 - Establish a whole-cell patch-clamp configuration.
 - Clamp the membrane potential at a holding potential of -100 mV to measure inward sodium currents.

- Record baseline currents in the bath solution.
- Perfuse the cells with the bath solution containing AP301 (e.g., 120 nM) and record the change in current.
- To confirm the current is through ENaC, apply an ENaC inhibitor, such as amiloride (10 μ M), at the end of the experiment and measure the remaining current.
- Data Analysis: Subtract the amiloride-insensitive current from the total current to determine the ENaC-mediated current. Compare the ENaC current before and after the application of AP301.

Experimental Workflow for In Vivo Lung Edema Studies

This generalized workflow is derived from descriptions of preclinical and clinical studies on AP301.

Objective: To evaluate the efficacy of inhaled AP301 in reducing pulmonary edema.



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Caption: Workflow for evaluating the in vivo efficacy of AP301 in a lung edema model.

Quantitative Data Summary

Table 2: Pharmacodynamic Effects of AP301 on ENaC Activity

Cell Type	Baseline Amiloride- Sensitive Na+ Current (pA)	AP301- Induced Amiloride- Sensitive Na+ Current (pA)	Fold Increase	Reference
Dog Alveolar Type II Cells	3.7	49.4	~13.4	
Pig Alveolar Type II Cells	10.0	159.6	~16.0	
Rat Alveolar Type II Cells	6.9	62.4	~9.0	

Table 3: Clinical Trial Data (Phase IIa) in ARDS Patients

Parameter	AP301 Group (n=20)	Placebo Group (n=20)	p-value	Reference
Mean baseline- adjusted change in EVLWI from screening to day 7 (mL/kg PBW)	-2.0 ± 4.2	-0.7 ± 2.9	0.196	

Note: In an exploratory subgroup analysis of patients with a SOFA score ≥ 11 , a significant reduction in EVLWI was observed in the AP301 group compared to placebo ($p = 0.04$).

Conclusion

AP301 (Solnatide) is a promising therapeutic peptide for the treatment of pulmonary edema associated with conditions like ARDS. Its well-defined chemical structure and mechanism of action, centered on the activation of the epithelial sodium channel, provide a strong rationale for its clinical development. Preclinical studies have consistently demonstrated its efficacy in enhancing alveolar fluid clearance. While a phase IIa clinical trial did not meet its primary endpoint for the overall patient population, subgroup analysis suggests potential benefits in

more severely ill patients, warranting further investigation in larger clinical trials. The detailed experimental protocols and workflows provided herein offer a foundation for continued research and development of this novel therapeutic agent.

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References

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